

Personal protective equipment for handling 2-(Pyridin-3-yl)acetohydrazide

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Compound of Interest

Compound Name: 2-(Pyridin-3-yl)acetohydrazide

Cat. No.: B027526

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Essential Safety and Handling Guide for 2-(Pyridin-3-yl)acetohydrazide

This guide provides crucial safety and logistical information for the handling and disposal of **2-(Pyridin-3-yl)acetohydrazide**, tailored for researchers, scientists, and drug development professionals. The following procedures are based on best practices for handling hydrazide compounds and should be implemented to ensure a safe laboratory environment.

Hazard Summary

While a specific Safety Data Sheet (SDS) for **2-(Pyridin-3-yl)acetohydrazide** is not readily available, data from closely related hydrazide compounds, such as acetic hydrazide, indicate potential hazards. This compound is presumed to be harmful if swallowed, cause skin and eye irritation, and may be a suspected mutagen or carcinogen.^[1] Therefore, it is imperative to handle this chemical with the utmost care, utilizing appropriate personal protective equipment and engineering controls.

Quantitative Data Summary

The following table summarizes key hazard information for a related compound, which should be used as a conservative guide for handling **2-(Pyridin-3-yl)acetohydrazide**.

Parameter	Value	Reference
UN Number	2811	
UN Proper Shipping Name	TOXIC SOLID, ORGANIC, N.O.S.	
Transport Hazard Class	6.1 (Toxic substances)	
Packing Group	III (Substance presenting low danger)	
GHS Hazard Statements	H301: Toxic if swallowed H317: May cause an allergic skin reaction H361: Suspected of damaging fertility or the unborn child H402: Harmful to aquatic life	[2]
GHS Precautionary Statements (Disposal)	P501: Dispose of contents/container to an approved waste disposal plant	[2]

Operational Plan: Safe Handling Protocol

Adherence to a strict procedural approach is critical for the safe handling of **2-(Pyridin-3-yl)acetohydrazide**.

Engineering Controls

- Fume Hood: All handling of **2-(Pyridin-3-yl)acetohydrazide**, including weighing, transferring, and preparing solutions, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[2]
- Ventilation: Ensure the laboratory is well-ventilated.
- Eyewash and Safety Shower: An operational and easily accessible emergency eyewash station and safety shower must be located in the immediate vicinity of the handling area.[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the last line of defense against chemical exposure.^[4] The following PPE is mandatory when handling **2-(Pyridin-3-yl)acetohydrazide**:

- Eye and Face Protection: Wear chemical splash goggles and a face shield to protect against splashes.^{[3][5]}
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves, such as nitrile or neoprene.^[3] Always consult the glove manufacturer's resistance chart for specific chemical compatibility.
 - Lab Coat: A flame-resistant lab coat or coveralls should be worn to protect the body from spills.^{[3][4]}
 - Closed-toe Shoes: Sturdy, closed-toe shoes are required.^[3]
- Respiratory Protection: If there is a risk of exceeding exposure limits or if engineering controls are insufficient, a NIOSH-approved respirator with appropriate cartridges should be used.^[3] A complete respiratory protection program, including fit-testing, should be implemented.^{[3][6]}

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly and that the fume hood is functioning properly.
- Weighing and Transferring: Conduct all weighing and transferring of the solid compound within the chemical fume hood. Use a spatula for transfers and avoid creating dust.
- Solution Preparation: When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.^[6] Decontaminate the work area within the fume hood.

Disposal Plan

Proper disposal of **2-(Pyridin-3-yl)acetohydrazide** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

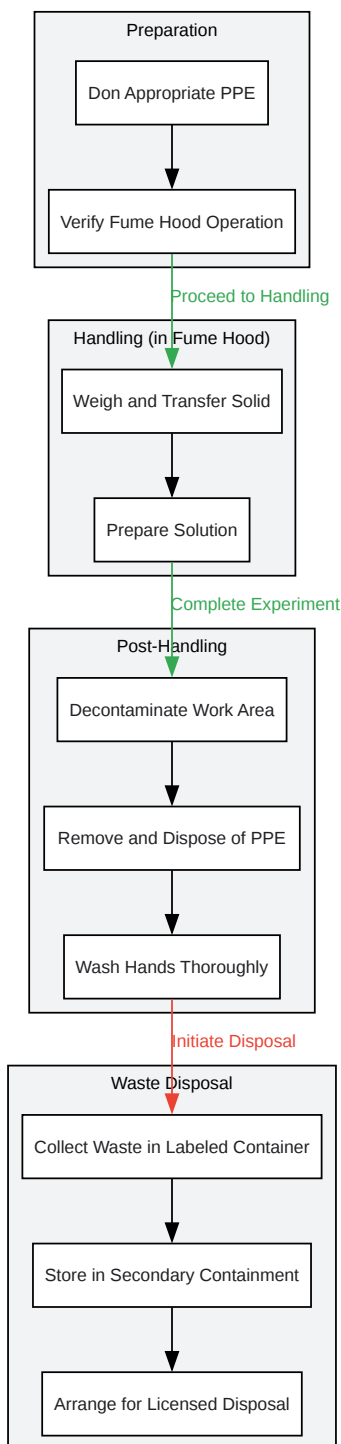
- **Hazardous Waste:** All materials contaminated with **2-(Pyridin-3-yl)acetohydrazide**, including unused product, reaction byproducts, contaminated PPE (gloves, etc.), and spill cleanup materials, must be treated as hazardous waste.^[2]
- **Containers:** Collect waste in a designated, properly labeled, and sealed hazardous waste container. Do not mix with other waste streams.^[2]

Disposal Protocol

- **Labeling:** Clearly label the hazardous waste container with "Hazardous Waste" and the chemical name: "**2-(Pyridin-3-yl)acetohydrazide**".
- **Storage:** Store the sealed waste container in a designated, well-ventilated, and secure secondary containment area while awaiting pickup.
- **Licensed Disposal:** Arrange for the disposal of the hazardous waste through a licensed and certified hazardous waste disposal company.^{[2][7]} Provide the company with a complete and accurate description of the waste.
- **Empty Containers:** Empty containers should be treated as hazardous waste, sealed, and disposed of through the same licensed company.^[2] Do not rinse empty containers into the drain.

Experimental Workflow

Workflow for Safe Handling of 2-(Pyridin-3-yl)acetohydrazide

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **2-(Pyridin-3-yl)acetohydrazide**.

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